

Mordant Orange 6: A Review of Its Chemical Properties and Industrial Applications

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Compound of Interest

Compound Name: Mordant Orange 6

Cat. No.: B606671

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Abstract

Mordant Orange 6 is a synthetic azo dye primarily utilized in the textile industry for coloring various natural and synthetic fibers. This technical guide provides a comprehensive review of the available scientific and technical literature on **Mordant Orange 6**, focusing on its chemical and physical properties, synthesis, and established industrial applications. While a fleeting mention in some technical literature alludes to potential "anti-AIDS agents" application, a thorough investigation of publicly accessible scientific databases and patent literature has yielded no substantiated research to support this claim. This review consolidates the existing knowledge on **Mordant Orange 6**, presenting its characteristics in a structured format for researchers and professionals.

Chemical and Physical Properties

Mordant Orange 6, also known by its Colour Index name C.I. 26520, is a double azo dye.^[1] Its fundamental properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₁₉ H ₁₂ N ₄ Na ₂ O ₆ S	[1]
Molecular Weight	470.37 g/mol	[1]
CAS Registry Number	3564-27-0 / 25747-21-1	[1]
Appearance	Red-orange powder	[1][2]
Solubility	Soluble in water (80 g/L at 80 °C), slightly soluble in ethanol and acetone.	[1][2]
Melting Point	>300 °C	[2]
λ _{max}	381 nm	[2]
pKa	11.49, 11.71 (at 25 °C)	[2]

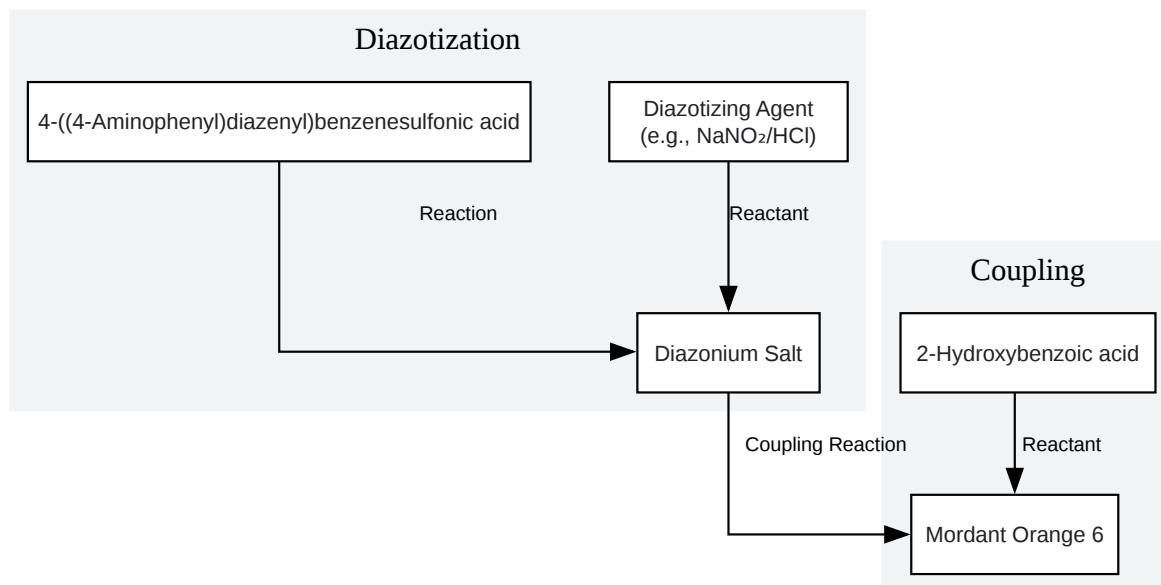
Synthesis

Manufacturing Method

The synthesis of **Mordant Orange 6** involves a two-step process:

- Diazotization: 4-((4-Aminophenyl)diazenyl)benzenesulfonic acid is diazotized.[1]
- Coupling: The resulting diazonium salt is then coupled with 2-Hydroxybenzoic acid (salicylic acid).[1]

The following workflow illustrates the general synthesis process.



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Caption: General synthesis workflow for **Mordant Orange 6**.

Experimental Protocol

While a detailed, step-by-step experimental protocol for the synthesis of **Mordant Orange 6** is not readily available in peer-reviewed literature, the general procedure for azo dye synthesis can be inferred. The diazotization is typically carried out in an acidic medium at low temperatures (0-5 °C) to ensure the stability of the diazonium salt. The subsequent coupling reaction is then performed by adding the diazonium salt solution to a solution of the coupling agent (2-Hydroxybenzoic acid). The final product is then isolated by filtration and purified.

Applications

The primary and well-documented application of **Mordant Orange 6** is as a dye in the textile industry. It is used for dyeing a variety of materials, including:

- Wool[1]
- Silk[1]

- [Nylon\[1\]](#)
- [Leather\[1\]](#)
- [Fur\[1\]](#)

It can be used for dyeing loose fibers, tops, blankets, and woven fabrics.[\[1\]](#)

Biological and Toxicological Profile

There is a significant lack of publicly available research on the biological activity, mechanism of action, and potential therapeutic applications of **Mordant Orange 6**. Although one technical data source mentions "anti-AIDS agents" as a main application, extensive searches of scientific and patent databases have not yielded any studies to corroborate this.[\[2\]](#)

General toxicological information on azo dyes indicates that some can be cleaved to form aromatic amines, which may have carcinogenic potential.[\[3\]](#) However, no specific toxicological studies for **Mordant Orange 6** were found. The safety data sheet for the related compound, Mordant Orange 1, indicates it is considered a hazardous substance, being harmful if swallowed and causing skin and eye irritation.[\[3\]](#) It is crucial to handle any azo dye, including **Mordant Orange 6**, with appropriate safety precautions, including the use of personal protective equipment and ensuring adequate ventilation.[\[3\]](#)

Conclusion

Mordant Orange 6 is a well-established azo dye with a clear role in the textile industry. Its chemical and physical properties, along with its synthesis method, are documented in technical sources. However, for the audience of researchers, scientists, and drug development professionals, there is a notable absence of research into its biological effects and potential therapeutic uses. The unsubstantiated reference to "anti-AIDS agents" highlights a potential area for future investigation, should a scientific basis for such a claim emerge. Currently, the available literature does not support the consideration of **Mordant Orange 6** for any drug development purposes. Further research would be required to explore any potential biological activity and to conduct a thorough toxicological assessment.

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